

5,5-DIMETHYLHEXANAL CAS number and physical constants

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Compound of Interest

Compound Name: 5,5-DIMETHYLHEXANAL

Cat. No.: B6155269

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An In-depth Technical Guide to 5,5-DIMETHYLHEXANAL

This technical guide provides a comprehensive overview of **5,5-dimethylhexanal** (CAS Number: 55320-58-6), including its physical constants, a detailed experimental protocol for its synthesis, and a logical workflow for its preparation and purification.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Compound Information

5,5-dimethylhexanal is an organic compound classified as an aldehyde.^[2] Its structure consists of a hexanal backbone with two methyl groups attached to the C5 position.

Physical and Chemical Properties

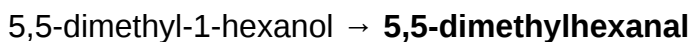
The key physical and chemical properties of **5,5-dimethylhexanal** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
CAS Number	55320-58-6	[1][2]
Molecular Formula	C ₈ H ₁₆ O	[1][3]
Molecular Weight	128.21 g/mol	[2]
IUPAC Name	5,5-dimethylhexanal	[2]
Boiling Point (Predicted)	160.5 ± 9.0 °C	
Density (Predicted)	0.811 ± 0.06 g/cm ³	
SMILES	CC(C)(C)CCCC=O	[2][3]
InChIKey	XVXGREGYPLBBOW-UHFFFAOYSA-N	[2][3]

Experimental Protocols: Synthesis of 5,5-Dimethylhexanal

A common and effective method for the synthesis of **5,5-dimethylhexanal** is the oxidation of the corresponding primary alcohol, 5,5-dimethyl-1-hexanol. The following protocol is a generalized procedure based on a Swern oxidation, which is known for its mild conditions and high yields in converting primary alcohols to aldehydes.

Reaction Scheme:



Materials and Reagents:

- Oxalyl chloride
- Anhydrous dimethyl sulfoxide (DMSO)
- Anhydrous dichloromethane (DCM)
- 5,5-dimethyl-1-hexanol

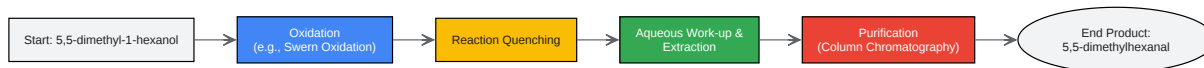
- Triethylamine (TEA)
- Anhydrous sodium sulfate
- Hexanes
- Ethyl acetate

Procedure:

- **Preparation of the Swern Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve oxalyl chloride (1.2 equivalents) in anhydrous dichloromethane (DCM) at $-78\text{ }^{\circ}\text{C}$ (a dry ice/acetone bath). To this solution, add a solution of anhydrous dimethyl sulfoxide (DMSO) (2.2 equivalents) in anhydrous DCM dropwise via the dropping funnel, ensuring the internal temperature does not rise above $-60\text{ }^{\circ}\text{C}$. Stir the resulting mixture for 15 minutes.
- **Oxidation of the Alcohol:** Add a solution of 5,5-dimethyl-1-hexanol (1.0 equivalent) in anhydrous DCM to the activated DMSO solution dropwise, maintaining the temperature at $-78\text{ }^{\circ}\text{C}$. Stir the reaction mixture for 1-2 hours at this temperature.
- **Quenching the Reaction:** Add triethylamine (TEA) (5.0 equivalents) to the reaction mixture. Allow the mixture to warm to room temperature and stir for an additional hour.
- **Work-up and Extraction:** Quench the reaction by the addition of water. Separate the organic layer, and extract the aqueous layer with DCM (3 x 50 mL). Combine the organic layers and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo. Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield pure **5,5-dimethylhexanal**.

Logical Workflow and Signaling Pathways

The following diagram illustrates a logical workflow for the synthesis and purification of **5,5-dimethylhexanal** via the oxidation of its corresponding alcohol.



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Caption: Logical workflow for the synthesis of **5,5-dimethylhexanal**.

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